

Technical Guide: N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide (CAS 58754-95-3)

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Compound of Interest

Compound Name: *N*-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and spectral characteristics of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide**, a key intermediate in organic synthesis.

Chemical Identity and Physicochemical Properties

N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide, also known as N-tosylaminoacetaldehyde dimethyl acetal, is a sulfonamide derivative. Its structure features a tosyl group attached to an aminoacetaldehyde dimethyl acetal moiety.

Identifier	Value	Source
CAS Number	58754-95-3	[1][2]
Molecular Formula	C ₁₁ H ₁₇ NO ₄ S	[1][2]
Molecular Weight	259.32 g/mol	[1][2]
IUPAC Name	N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide	[1]
SMILES	<chem>CC1=CC=C(C=C1)S(=O)(=O)NCC(OC)OC</chem>	[1]
InChI Key	YSQNRFLBFRHJBP-UHFFFAOYSA-N	[1]

Physicochemical Property	Value	Source
Physical State	Solid	[2]
Appearance	White crystalline solid (predicted)	
Melting Point	55-57 °C (for the related compound N-(2-hydroxyethyl)-4-methylbenzenesulfonamide)	[3]
Boiling Point	Data not available	
Solubility	Soluble in dichloromethane and methanol.[3] Very slightly soluble in water.[4]	[3][4]
Purity	>98%	[2]

Synthesis and Experimental Protocols

The primary method for the synthesis of **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** is the reaction of 4-methylbenzenesulfonyl chloride (tosyl

chloride) with 2,2-dimethoxyethylamine.^[1] This is a standard nucleophilic substitution reaction at the sulfonyl group.

General Experimental Protocol

The following is a generalized experimental protocol based on standard procedures for sulfonamide synthesis.

Materials:

- 4-methylbenzenesulfonyl chloride (1.0 eq)
- 2,2-dimethoxyethylamine (1.0 - 1.2 eq)
- Anhydrous dichloromethane (CH_2Cl_2)
- Triethylamine (Et_3N) or Pyridine (1.5 - 2.0 eq)
- 1M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 2,2-dimethoxyethylamine in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Base:** Add triethylamine or pyridine to the solution.
- **Cooling:** Cool the reaction mixture to 0 °C using an ice bath.
- **Addition of Sulfonyl Chloride:** Slowly add a solution of 4-methylbenzenesulfonyl chloride in anhydrous dichloromethane to the cooled amine solution dropwise over a period of 15-30 minutes, ensuring the temperature remains low.

- Reaction: Stir the reaction mixture at 0 °C for 1 hour, then allow it to warm to room temperature. Continue stirring for 12-24 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - Quench the reaction by adding water.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer three times with dichloromethane.
 - Combine the organic layers and wash successively with 1M HCl (to remove excess base), saturated aqueous NaHCO₃ solution, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous Na₂SO₄ or MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization or column chromatography on silica gel to yield the pure **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide**.[\[1\]](#)

```
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// Product product [label="N-(2,2-dimethoxyethyl)-4-\nmethylbenzenesulfonamide", shape=box, style="filled,rounded", fillcolor="#202124", fontcolor="#FFFFFF"];
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```

Caption: Functional groups and their synthetic potential.

Safety and Handling

Based on available Safety Data Sheets (SDS), **N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide** is classified with the following hazards.

Hazard Category	GHS Classification
Acute Toxicity, Oral	Category 4
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)
Hazardous to the Aquatic Environment (Chronic)	Category 4

Precautionary Measures:

- **Handling:** Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Avoid formation of dust. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.
- **Disposal:** Dispose of contents and container in accordance with local, regional, and national regulations. Avoid release to the environment.

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References

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- To cite this document: BenchChem. [Technical Guide: N-(2,2-dimethoxyethyl)-4-methylbenzenesulfonamide (CAS 58754-95-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334417#n-2-2-dimethoxyethyl-4-methylbenzenesulfonamide-cas-58754-95-3-properties]

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